

Application Note: Propyl Isovalerate as a Standard for Gas Chromatography

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Compound of Interest		
Compound Name:	Propyl isovalerate	
Cat. No.:	B1210305	Get Quote

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Introduction

Propyl isovalerate (CAS No. 557-00-6) is a fatty acid ester known for its characteristic fruity, apple-like aroma.[1][2] It is found naturally in various fruits and food products, including apples, bananas, and certain cheeses.[2] In the pharmaceutical and chemical industries, accurate quantification of volatile and semi-volatile organic compounds is critical for quality control, purity assessment, and formulation development. Gas chromatography (GC) is a premier technique for this purpose, offering high resolution and sensitivity.

The use of a well-characterized standard is fundamental to achieving accurate and reproducible results in chromatographic analysis. **Propyl isovalerate** serves as an excellent standard for the GC analysis of short-chain esters and other volatile compounds due to its stable chemical nature, distinct chromatographic peak, and availability as a high-purity certified reference material.[3] This application note provides a detailed protocol for the use of **propyl isovalerate** as a standard in gas chromatography with flame ionization detection (GC-FID), including instrument parameters, standard preparation, and method validation data.

Chemical and Physical Properties of **Propyl Isovalerate**:



Property	Value	
IUPAC Name	propyl 3-methylbutanoate[4]	
Synonyms	Propyl 3-methylbutyrate, Isovaleric acid propyl ester[3][4]	
CAS Number	557-00-6[4]	
Molecular Formula	C ₈ H ₁₆ O ₂ [3]	
Molecular Weight	144.21 g/mol [3]	
Boiling Point	156.0 - 157.0 °C at 760 mm Hg[4]	
Solubility	Insoluble in water; soluble in alcohol and organic solvents[4]	
Density	0.862 g/mL at 20 °C[2]	

Experimental Protocols

This section details the necessary materials, equipment, and step-by-step procedures for the quantitative analysis of **propyl isovalerate** using GC-FID.

Materials and Reagents

- **Propyl isovalerate** (≥98% purity, certified reference standard)
- Methanol (HPLC grade or higher)
- Hexane (HPLC grade or higher)
- Deionized water
- Helium (carrier gas, ultra-high purity)
- Hydrogen (FID fuel, ultra-high purity) |* Air (FID oxidant, zero grade)
- Volumetric flasks (Class A: 10 mL, 50 mL, 100 mL)



- Micropipettes and tips
- Autosampler vials (2 mL) with caps

Instrumentation

A standard gas chromatograph equipped with a flame ionization detector (FID) and a split/splitless injector is required. The following parameters are recommended and can be adapted based on the specific instrumentation and analytical goals.

Parameter	Recommended Setting	
Column	5% Phenyl Methyl Siloxane (e.g., DB-5, HP-5ms), 30 m x 0.25 mm ID, 0.25 μm film thickness	
Injector Temperature	250 °C	
Injection Mode	Split (Split ratio 50:1)	
Injection Volume	1 μL	
Carrier Gas	Helium	
Flow Rate	1.0 mL/min (Constant Flow)	
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 200 °C, hold 5 min	
Detector	Flame Ionization Detector (FID)	
Detector Temperature	280 °C	
Hydrogen Flow	30 mL/min	
Air Flow	300 mL/min	
Makeup Gas (He)	25 mL/min	

Preparation of Standard Solutions

Accurate preparation of standard solutions is crucial for generating a reliable calibration curve.



- Primary Stock Solution (1000 μg/mL):
 - Accurately weigh 100 mg of pure propyl isovalerate.
 - Quantitatively transfer the standard to a 100 mL Class A volumetric flask.
 - Dissolve and bring to volume with methanol.
 - Stopper the flask and mix thoroughly by inversion. This solution should be stored at 4°C.
- Working Standard Solutions:
 - Prepare a series of working standards by serial dilution of the primary stock solution with methanol in 10 mL volumetric flasks.
 - The following concentrations are recommended for a calibration curve: 10 μg/mL, 25 μg/mL, 50 μg/mL, 100 μg/mL, and 250 μg/mL.
 - Transfer an aliquot of each working standard to a 2 mL autosampler vial for analysis.

Sample Preparation (Liquid-Liquid Extraction)

For analyzing **propyl isovalerate** in an aqueous matrix, a liquid-liquid extraction (LLE) is an effective sample preparation technique.

- Pipette 5 mL of the aqueous sample into a 15 mL screw-cap centrifuge tube.
- Add 2 mL of hexane to the tube.
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing of the phases.
- Centrifuge the tube at 3000 rpm for 5 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (hexane) to a 2 mL autosampler vial for GC analysis.

Data Presentation and Results



The following tables summarize the expected quantitative data from the analysis of **propyl isovalerate** using the described protocol.

Chromatographic Performance

Analyte	Retention Time (min)	
Propyl Isovalerate	~ 9.5	

Note: Retention time can vary slightly depending on the specific instrument, column condition, and exact chromatographic parameters.

Calibration Curve Data

A calibration curve is generated by plotting the peak area response against the concentration of the prepared standards.

Standard Concentration (µg/mL)	Peak Area (Arbitrary Units)
10	125,000
25	315,000
50	620,000
100	1,250,000
250	3,100,000

Method Validation Summary

Method validation ensures that the analytical procedure is suitable for its intended purpose.[5] Key validation parameters are summarized below, based on typical performance for short-chain ester analysis.[6][7]

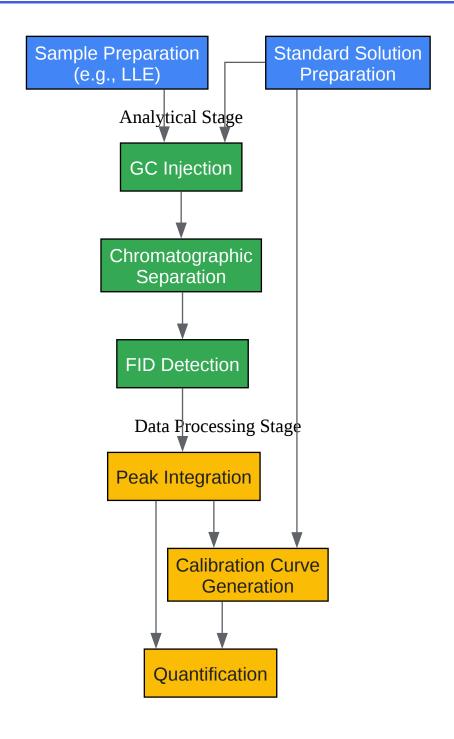


Validation Parameter	Acceptance Criteria	Typical Result
Linearity (R²)	≥ 0.995	> 0.999
Limit of Detection (LOD)	S/N ≥ 3	0.5 μg/mL
Limit of Quantitation (LOQ)	S/N ≥ 10	1.5 μg/mL
Precision (RSD%)	≤ 5%	< 3%
Accuracy (Recovery %)	80 - 120%	95 - 105%

Mandatory Visualizations

Diagrams are provided to illustrate key workflows and relationships in the analytical process.

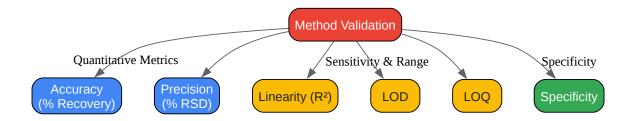




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Caption: Workflow for GC analysis using a standard.





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